

Technical Guide: Physicochemical Properties and Solubility Determination of *tert*-Butyl 4-(methylamino)butylcarbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert*-Butyl 4-(methylamino)butylcarbamate

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**Abstract

This technical guide provides a summary of the available physicochemical properties of ***tert*-Butyl 4-(methylamino)butylcarbamate**. Due to a lack of publicly available, specific quantitative solubility data for this compound, this document outlines a comprehensive, generalized experimental protocol for determining the solubility of organic compounds. This guide is intended to support researchers, scientists, and drug development professionals in establishing a baseline understanding of this compound and in designing effective experimental workflows for its characterization.

Introduction

***tert*-Butyl 4-(methylamino)butylcarbamate** is a chemical compound with applications in organic synthesis.^{[1][2]} A thorough understanding of its solubility is crucial for its application in various research and development phases, including reaction chemistry, formulation development, and biological assays. This guide addresses the current gap in specific solubility data by presenting a general but detailed methodology for its determination.

Physicochemical Properties

While specific solubility data is not readily available in the public domain, a summary of key computed and reported physical and chemical properties is presented in Table 1. These properties can offer initial insights into the compound's expected behavior in different solvent systems.

Table 1: Physicochemical Properties of **tert-Butyl 4-(methylamino)butylcarbamate**

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₂ N ₂ O ₂	PubChem[3]
Molecular Weight	202.29 g/mol	PubChem[3]
Appearance	Colorless to Yellow Liquid or Semi-Solid or solid	Sigma-Aldrich
Purity	96% - 97%	CymitQuimica[1], Sigma-Aldrich
InChI Key	TTYVTUUWVLXDKW-UHFFFAOYSA-N	CymitQuimica[1], Sigma-Aldrich
Storage Temperature	2-8°C, in a dark, dry, and sealed environment	Sigma-Aldrich

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an organic compound such as **tert-Butyl 4-(methylamino)butylcarbamate**. This protocol is based on standard laboratory practices for solubility assessment.[4][5][6]

3.1. Materials and Equipment

- Compound: **tert-Butyl 4-(methylamino)butylcarbamate**
- Solvents: A range of solvents with varying polarities (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane)

- Aqueous Solutions: 5% w/v Sodium Hydroxide (NaOH), 5% w/v Sodium Bicarbonate (NaHCO_3), 5% v/v Hydrochloric Acid (HCl)
- Equipment: Analytical balance, vortex mixer, thermostatically controlled shaker/incubator, centrifuge, pH meter, calibrated micropipettes, glass test tubes or vials.

3.2. Procedure

- Initial Qualitative Solubility Assessment:
 - Place a small, pre-weighed amount (e.g., 1-5 mg) of the compound into separate test tubes.
 - Add a small volume (e.g., 0.1 mL) of each selected solvent to the respective tubes.
 - Vigorously agitate the tubes (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
 - Visually inspect for dissolution. If the compound dissolves, it is considered "soluble" at this concentration. If not, it is "insoluble."
- Quantitative Solubility Determination (Equilibrium Solubility Method):
 - Prepare saturated solutions by adding an excess amount of the compound to a known volume of each solvent in separate vials. The excess solid should be clearly visible.
 - Seal the vials and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25°C) and agitation speed.
 - Allow the solutions to equilibrate for a sufficient period (typically 24-72 hours) to ensure saturation.
 - After equilibration, centrifuge the vials to pellet the undissolved solid.
 - Carefully extract an aliquot of the clear supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration within the linear range of an appropriate analytical method (e.g., HPLC-UV, LC-MS).

- Quantify the concentration of the dissolved compound in the aliquot.
- Calculate the solubility in units such as mg/mL or mol/L.

3.3. Acid-Base Solubility Testing

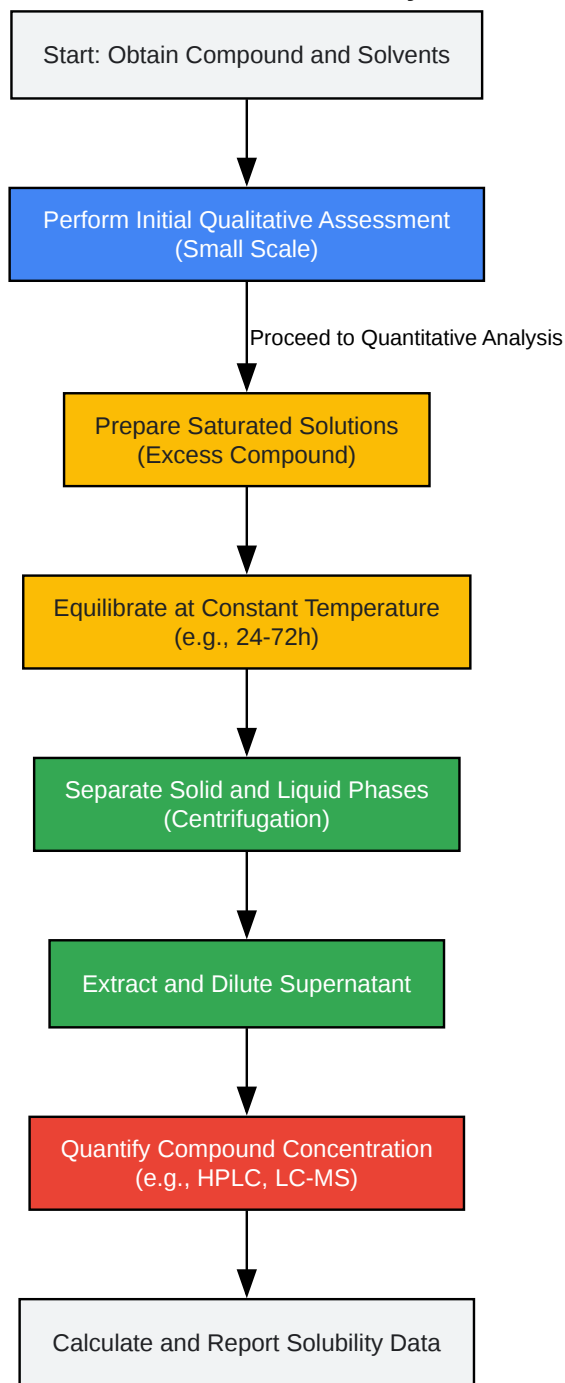
To understand the compound's acidic or basic properties, its solubility in aqueous acidic and basic solutions can be tested.^{[5][6]}

- Follow the qualitative or quantitative procedure using 5% HCl, 5% NaOH, and 5% NaHCO₃ as solvents.
- Increased solubility in 5% HCl suggests the presence of a basic functional group (e.g., an amine).
- Increased solubility in 5% NaOH indicates an acidic functional group. Solubility in the weaker base, 5% NaHCO₃, suggests a more strongly acidic group.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.

General Workflow for Solubility Determination



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Caption: A flowchart of the experimental workflow for determining the solubility of an organic compound.

Conclusion

While specific, publicly available quantitative solubility data for **tert-Butyl 4-(methyamino)butylcarbamate** is limited, this guide provides a framework for its experimental determination. The outlined protocols for qualitative and quantitative solubility assessment, along with acid-base solubility tests, offer a comprehensive approach for researchers to characterize this compound. The provided physicochemical properties serve as a preliminary reference for experimental design. Accurate determination of solubility is a critical step in the successful application of this compound in research and development.

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